

# AMG 837 calcium hydrate solubility in DMSO and other solvents

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## Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B15606554

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## Application Notes and Protocols: AMG 837 Calcium Hydrate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

AMG 837 is a potent and orally bioavailable partial agonist of the G protein-coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFA1).[1][2] GPR40 is highly expressed in pancreatic  $\beta$ -cells and plays a crucial role in glucose-stimulated insulin secretion (GSIS).[3][4] As a GPR40 agonist, AMG 837 enhances insulin secretion in a glucose-dependent manner, making it a valuable tool for research in type 2 diabetes and related metabolic disorders.[2][4] These application notes provide detailed information on the solubility of **AMG 837 calcium hydrate** in various solvents, protocols for its preparation and use, and an overview of its mechanism of action.

### Physicochemical Properties

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Chemical Name     | calcium (S)-3-(4-((4'-(trifluoromethyl)-[1,1'-biphenyl]-3-yl)methoxy)phenyl)hex-4-ynoate hydrate | [5]       |
| Molecular Formula | C <sub>52</sub> H <sub>42</sub> CaF <sub>6</sub> O <sub>7</sub>                                  | [5][6]    |
| Molecular Weight  | 932.97 g/mol   | [6]       |
| Appearance        | White solid powder   | [5]       |
| Purity            | >98%   | [5][7]    |
| CAS Number        | 1259389-38-2 (calcium salt hydrate)  | [5][6]    |

## Solubility Data

**AMG 837 calcium hydrate** exhibits high solubility in dimethyl sulfoxide (DMSO) and is insoluble in water.[5][6] For in vivo and some in vitro applications, co-solvent systems are often employed.

| Solvent                                       | Solubility            | Notes   | Reference |
|---|-----------------------|---|-----------|
| DMSO  | Soluble up to 100 mM  | Prepare fresh solutions. DMSO is hygroscopic and can absorb water from the air, which may affect compound stability.[8] | [7]       |
| Water   | Insoluble             | [5][6]  |           |
| 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | ≥ 2.5 mg/mL (5.70 mM) | Results in a clear solution suitable for in vivo administration.  | [9]       |
| 10% DMSO, 90% (20% SBE-β-CD in Saline)        | ≥ 2.5 mg/mL (5.70 mM) | Results in a suspended solution.  | [9]       |
| 10% DMSO, 90% Corn Oil                        | ≥ 2.5 mg/mL (5.70 mM) | Results in a clear solution.  | [9]       |

## Experimental Protocols

### Preparation of Stock Solutions in DMSO

Objective: To prepare a high-concentration stock solution of **AMG 837 calcium hydrate** for subsequent dilution in aqueous buffers or cell culture media.

Materials:

- **AMG 837 calcium hydrate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sonicator (optional)
- Sterile microcentrifuge tubes or vials

#### Protocol:

- Equilibrate the **AMG 837 calcium hydrate** vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **AMG 837 calcium hydrate** powder in a sterile tube.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., for a 100 mM stock, add the appropriate volume of DMSO to the corresponding mass of AMG 837).
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If necessary, sonicate the solution in a water bath for 5-10 minutes to ensure complete dissolution.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

## Storage and Stability

- Solid Form: Store at 0 - 4 °C for short-term (days to weeks) or -20 °C for long-term (months to years) in a dry, dark environment.[\[5\]](#)[\[6\]](#) The compound is stable for over two years if stored properly.[\[5\]](#)[\[6\]](#)
- DMSO Stock Solutions: Store at -20°C for up to 1 month or -80°C for up to 6 months.[\[9\]](#)

## Preparation of Working Solutions for In Vivo Studies

Objective: To prepare a formulation of AMG 837 suitable for oral gavage or intraperitoneal injection in animal models.[\[10\]](#)

#### Materials:

- **AMG 837 calcium hydrate** DMSO stock solution (e.g., 25 mg/mL)

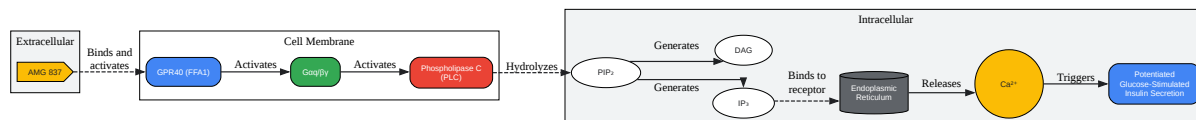
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Protocol (for 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline formulation):

- To prepare 1 mL of the final formulation, start with 100  $\mu$ L of a 25 mg/mL AMG 837 stock solution in DMSO.
- Add 400  $\mu$ L of PEG300 to the DMSO stock and mix thoroughly by vortexing.
- Add 50  $\mu$ L of Tween-80 and vortex again until the solution is homogeneous.
- Add 450  $\mu$ L of saline to bring the final volume to 1 mL.
- Vortex the final solution until it is a clear and uniform.[9] This formulation yields a solution with a concentration of  $\geq 2.5$  mg/mL.[9]
- It is recommended to prepare this working solution fresh on the day of use.

## Mechanism of Action: GPR40 Signaling Pathway

AMG 837 acts as a partial agonist at the GPR40 receptor, which is predominantly coupled to the  $G_{\alpha q}$  subunit of the heterotrimeric G protein.[3][4] Activation of  $G_{\alpha q}$  leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate ( $PIP_2$ ) into inositol 1,4,5-trisphosphate ( $IP_3$ ) and diacylglycerol (DAG).  $IP_3$  binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium ( $Ca^{2+}$ ).[3] This rise in intracellular  $Ca^{2+}$  is a key signal that potentiates glucose-stimulated insulin secretion from pancreatic  $\beta$ -cells.[2][4]

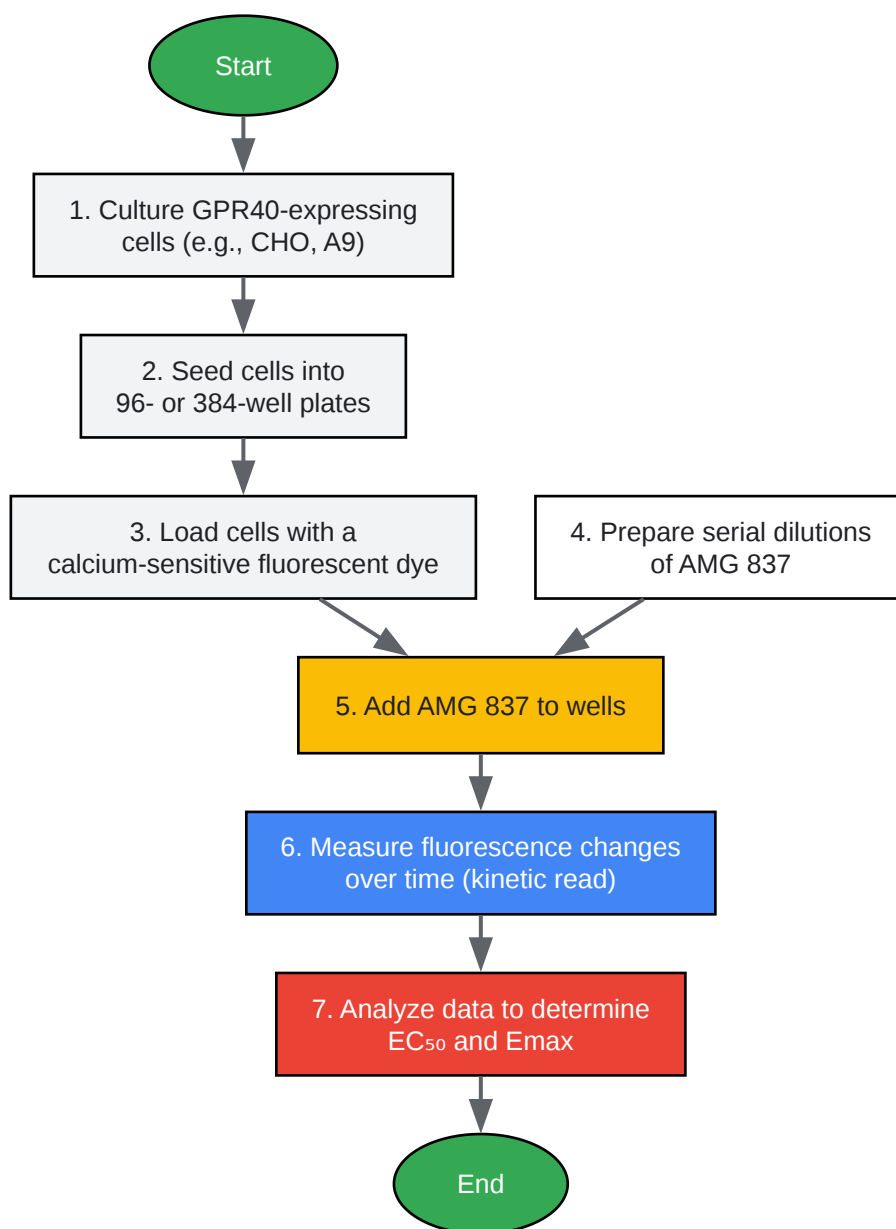


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Caption: GPR40 signaling pathway activated by AMG 837.

## Experimental Workflow: In Vitro Cell-Based Assay

The following workflow outlines a general procedure for assessing the activity of AMG 837 in a cell line expressing GPR40, using an intracellular calcium flux assay as an example.<sup>[2][4]</sup>



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Caption: Workflow for an in vitro calcium flux assay.

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